

Application Notes and Protocols for Post-Emergence Application of Fluazifop-p-butyl

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Compound of Interest

Compound Name: *Fluazifop-p-butyl*

Cat. No.: *B166164*

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Introduction

Fluazifop-p-butyl is a selective, systemic, post-emergence herbicide specifically targeting annual and perennial grass weeds in a variety of broadleaf crops.[1][2][3] Its mode of action involves the inhibition of the acetyl-CoA carboxylase (ACCase) enzyme, which is a critical step in fatty acid biosynthesis in grasses.[4][5][6] This inhibition disrupts the formation of cell membranes, leading to necrosis in the meristematic regions (nodes and buds) and eventual death of the susceptible grass species.[5] The efficacy of **Fluazifop-p-butyl** is influenced by several factors, including application timing, dosage, environmental conditions, and the use of adjuvants.[4][7][8] These notes provide detailed protocols for conducting experiments to optimize its use.

Mechanism of Action Pathway

Fluazifop-p-butyl is absorbed by the foliage and translocated through the phloem to the meristematic tissues.[5] Inside the plant, it is metabolized to its active form, fluazifop acid, which inhibits the ACCase enzyme.[9]



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Caption: Mode of action for **Fluazifop-p-butyl**, from application to weed death.

Experimental Protocols

Protocol 1: Dose-Response and Application Timing Evaluation

This protocol is designed to determine the optimal dose of **Fluazifop-p-butyl** and the most effective time of day for application to control specific grass weeds. Efficacy is highly dependent on environmental conditions at the time of application.[4][7]

Objective: To identify the minimum effective dose and optimal application time for **Fluazifop-p-butyl** for maximizing grass weed control.

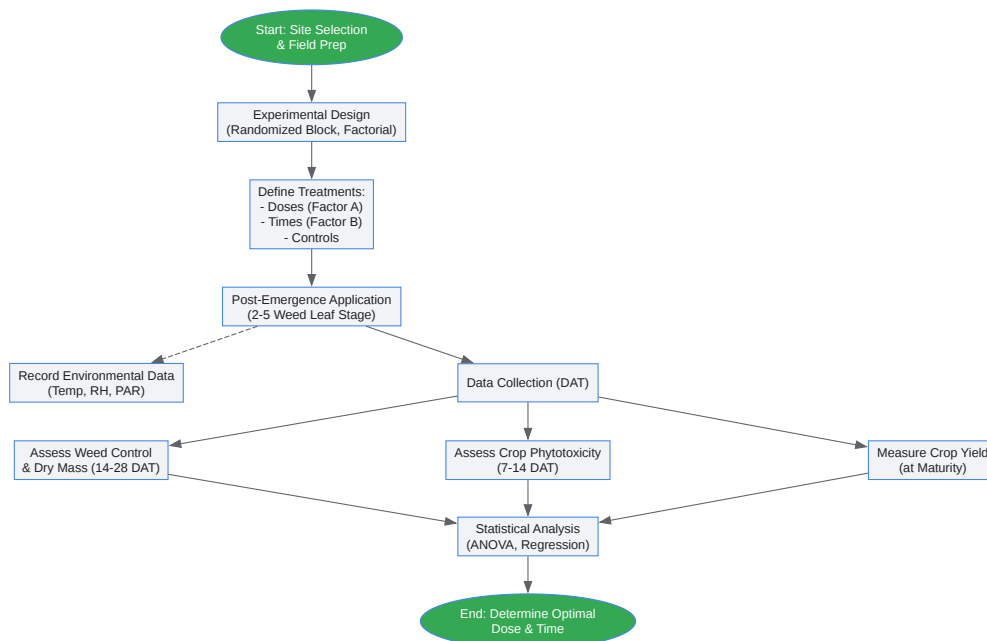
Materials:

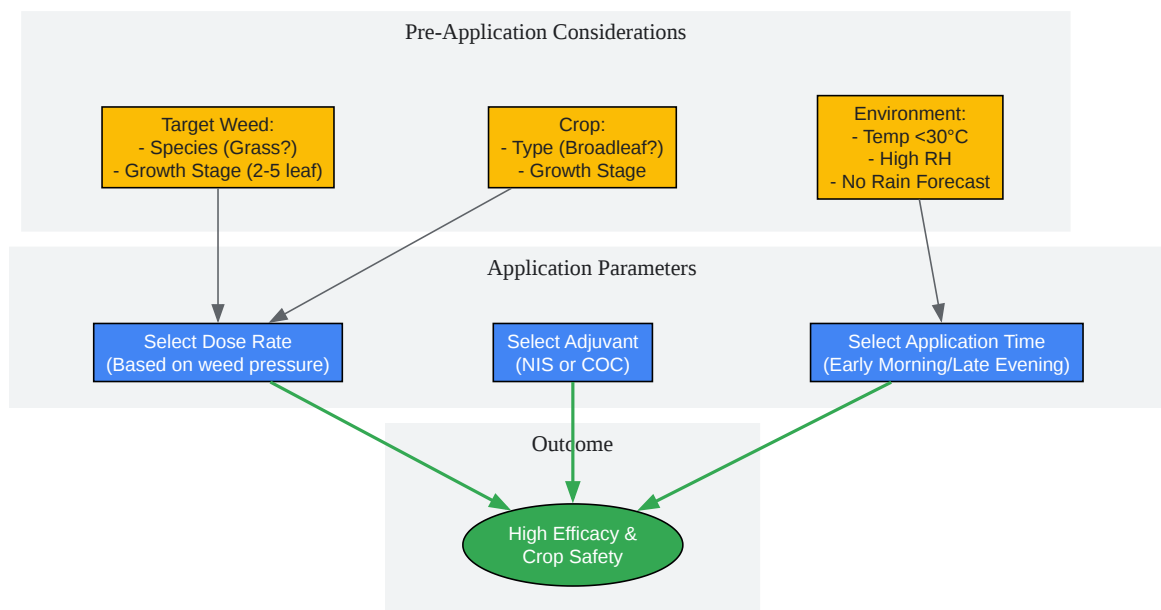
- **Fluazifop-p-butyl** formulation (e.g., 150 g/L EC)[1]
- Adjuvant (Nonionic surfactant or Crop Oil Concentrate is required)[5][10]
- CO2 backpack sprayer with appropriate nozzles (e.g., flat fan 80.02)[4]
- Personal Protective Equipment (PPE)
- Plot markers and measuring tools
- Data collection sheets or electronic device

Methodology:

- Experimental Design:
 - Use a randomized block design with a factorial arrangement of treatments and a minimum of three to four replications.[4][11][12]
 - Factor A: **Fluazifop-p-butyl** doses (e.g., 80, 110, 140, 170, 200 g a.i./ha).[4][7] Include a weed-free control (manual weeding) and an untreated (weedy) control.[12][13]
 - Factor B: Application times (e.g., 2 a.m., 6 a.m., 11 a.m., 4 p.m., 9 p.m.) to capture a range of environmental conditions.[4][7]
- Site Preparation and Seeding:
 - Select a field with uniform soil type and a known history of target grass weed infestation (e.g., *Urochloa plantaginea*, *Eleusine indica*, *Digitaria horizontalis*).[7][13]
 - Sow the desired broadleaf crop (e.g., soybean, common bean, groundnut).[4][11][12][13]
- Herbicide Application:

- Apply treatments post-emergence when grass weeds are at the 2-5 leaf stage or have up to two tillers.[\[1\]](#)[\[4\]](#)
- Calibrate the sprayer to deliver a consistent spray volume (e.g., 100 or 200 L/ha).[\[4\]](#)[\[13\]](#)
- Add a recommended adjuvant, such as a nonionic surfactant or crop oil concentrate, to the spray tank as per the product label.[\[4\]](#)[\[5\]](#)
- At each application time, record environmental data: air temperature, relative humidity, and photosynthetically active radiation (PAR).[\[4\]](#)[\[7\]](#)
- Data Collection and Assessment:
 - Weed Control Efficacy: Visually assess weed control at 14 and 28 days after treatment (DAT) using a 0-100% scale (0 = no control, 100 = complete death).
 - Weed Dry Mass: At 20-28 DAT, collect all weed biomass from a designated quadrat within each plot. Dry the samples at 60-70°C to a constant weight.[\[7\]](#)
 - Crop Phytotoxicity: Visually assess crop injury at 7 and 14 DAT on a 0-100% scale (0 = no injury, 100 = crop death).[\[14\]](#)
 - Crop Yield: At crop maturity, harvest the designated yield area from each plot and determine the grain yield, adjusting for moisture content.[\[11\]](#)





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